

# An In-depth Technical Guide to PCB 118 (CAS Number: 31508-00-6)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: PCB118-13C12

Cat. No.: B15598500

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## Introduction

Polychlorinated biphenyl (PCB) 118, also known as 2,3',4,4',5-Pentachlorobiphenyl, is a mono-ortho-substituted PCB congener. Its Chemical Abstracts Service (CAS) number is 31508-00-6 and its molecular formula is C<sub>12</sub>H<sub>5</sub>Cl<sub>5</sub>.<sup>[1]</sup> Like other PCBs, PCB 118 is a persistent organic pollutant that has garnered significant attention due to its widespread environmental presence and potential for adverse health effects. This technical guide provides a comprehensive overview of the toxicological profile of PCB 118, with a focus on its carcinogenic and cellular effects, the signaling pathways it modulates, and detailed experimental protocols for its study.

## Toxicological Profile

### Carcinogenicity

Studies have provided clear evidence of the carcinogenic activity of PCB 118 in animal models.<sup>[2][3]</sup> Long-term exposure in female Harlan Sprague-Dawley rats has been linked to an increased incidence of several types of neoplasms.

Table 1: Carcinogenic Effects of PCB 118 in Female Harlan Sprague-Dawley Rats (2-Year Gavage Study)[2][3]

Tissue	Neoplasm Type	Dose Group (µg/kg body weight)	Incidence
Liver	Cholangiocarcinoma	4,600	Increased
Liver	Hepatocholangioma	4,600	Increased
Liver	Hepatocellular Adenoma	4,600	Increased
Lung	Cystic Keratinizing Epithelioma	Not Specified	Increased
Uterus	Squamous Cell Carcinoma	Not Specified	Potentially Related
Pancreas	Acinar Neoplasms	Not Specified	Potentially Related

## Cellular and Molecular Effects

PCB 118 elicits a range of effects at the cellular level, primarily mediated by the induction of oxidative stress and interference with key signaling pathways. In human lung fibroblast (HELFL) cells, PCB 118 has been shown to have a biphasic effect on cell proliferation, stimulating it at lower concentrations and inhibiting it at higher concentrations.[1] This is correlated with increased levels of reactive oxygen species (ROS) and subsequent DNA damage at higher doses.[1]

In human adrenocortical carcinoma (H295R) cells, PCB 118 has been demonstrated to disrupt steroidogenesis.[4] Exposure to PCB 118 leads to a concentration-dependent increase in the secretion of estradiol and cortisol.[4][5]

Table 2: In Vitro Effects of PCB 118 on HELFL Cells[1]

Endpoint	Concentration Range	Effect
Cell Proliferation	10 <sup>-5</sup> - 10 <sup>-2</sup> µg/mL	Stimulation
Cell Proliferation	1 - 20 µg/mL	Inhibition
Reactive Oxygen Species (ROS)	Higher concentrations	Significant Increase
DNA Damage (Comet Assay)	5 µg/mL	Increased

Table 3: Effects of PCB 118 on Steroid Hormone Production in H295R Cells (48-hour exposure)[4][5]

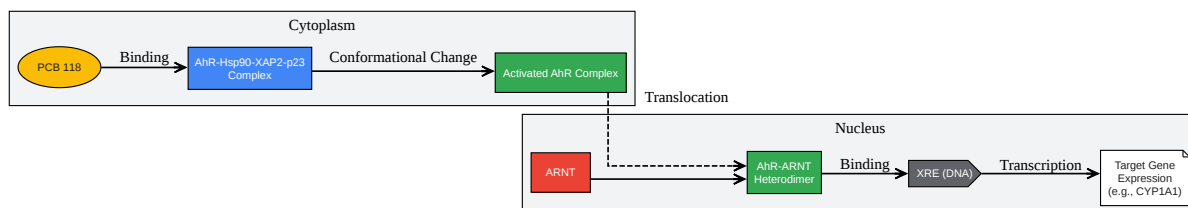
Hormone	Concentration Range	Effect
Estradiol	40 pM - 4 µM	Significant Increase
Cortisol	40 pM - 4 µM	Concentration-dependent Increase
Progesterone	40 pM - 4 µM	Concentration-dependent Increase

## Signaling Pathways Modulated by PCB 118

PCB 118 exerts its biological effects through the modulation of several key signaling pathways.

### Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

As a dioxin-like compound, a primary mechanism of action for PCB 118 is through the activation of the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor.[3] Upon binding to PCB 118, the AhR translocates to the nucleus, dimerizes with the AhR nuclear translocator (ARNT), and binds to xenobiotic responsive elements (XREs) in the DNA. This leads to the altered expression of a battery of genes, including those involved in xenobiotic metabolism such as cytochrome P450 enzymes (e.g., CYP1A1).[2][6][7]

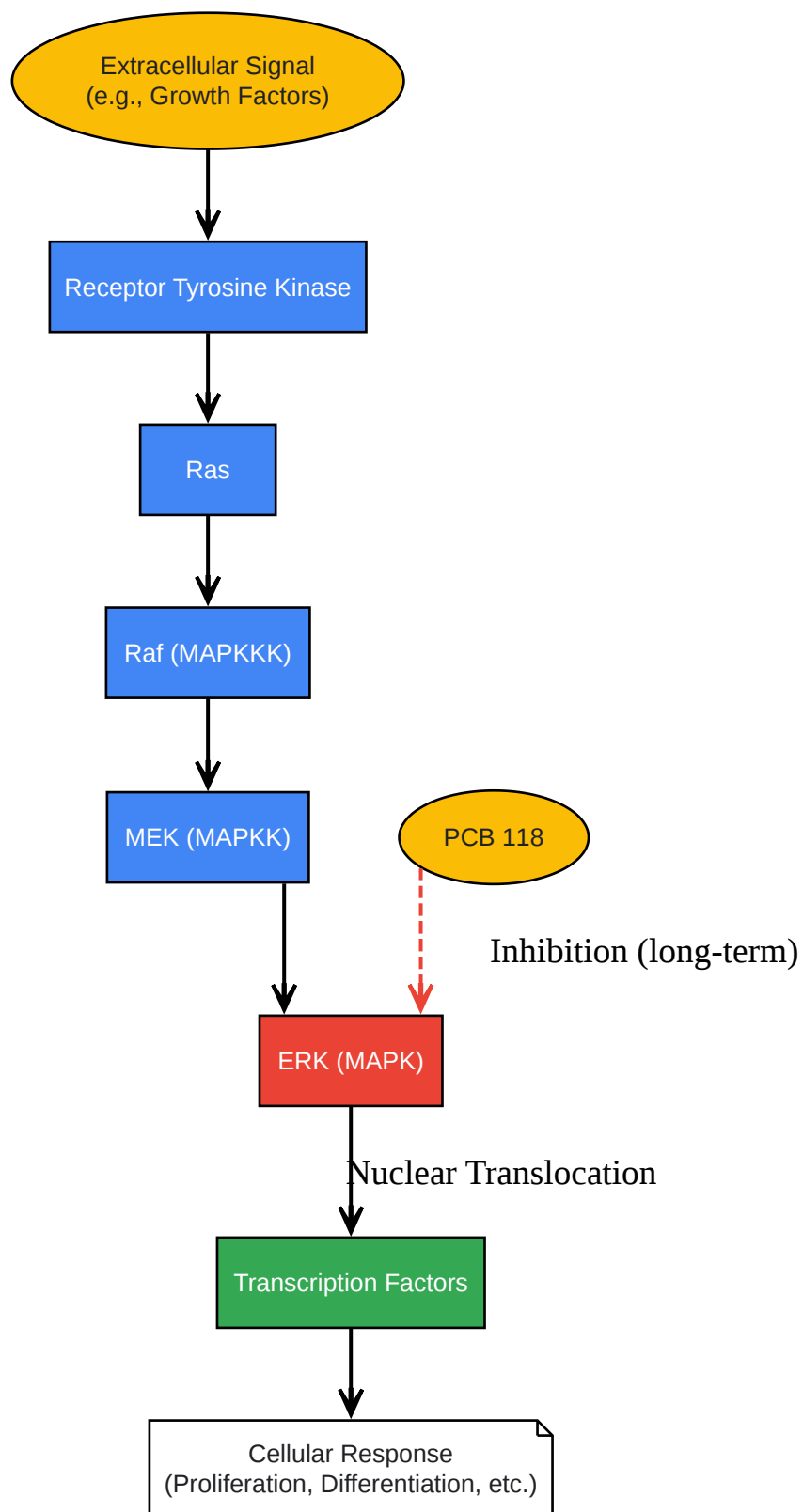


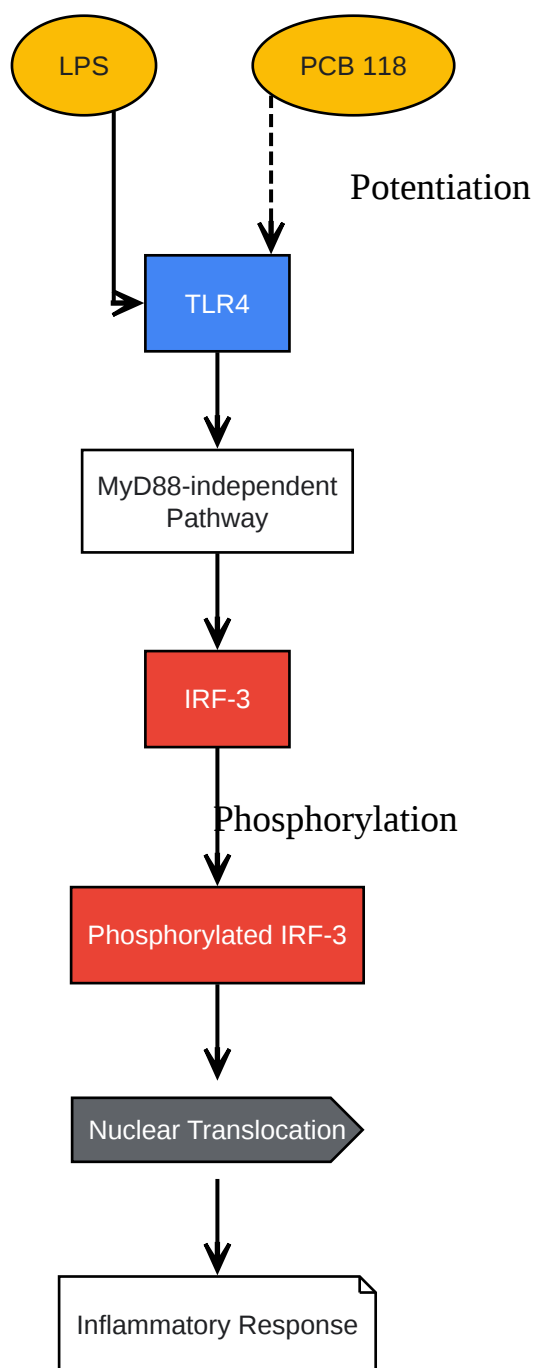
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### Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

## Mitogen-Activated Protein Kinase (MAPK) Signaling Pathway

PCB 118 has been shown to affect the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which is crucial for regulating cell proliferation, differentiation, and apoptosis.[1] In HELF cells, exposure to PCB 118 leads to a time-dependent decrease in the expression of ERK1/2 proteins, key components of the MAPK cascade, suggesting a toxic effect on this pathway with prolonged exposure.[1]





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- To cite this document: BenchChem. [An In-depth Technical Guide to PCB 118 (CAS Number: 31508-00-6)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15598500/docs#an-in-depth-technical-guide-to-pcb-118-cas-number-31508-00-6>]

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